

Ribavirin (GMP): A Comprehensive Technical Guide to its Chemical Properties and Stability Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ribavirin (GMP)

Cat. No.: B1237811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and stability profile of Ribavirin, manufactured under Good Manufacturing Practices (GMP). This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, providing detailed data, experimental methodologies, and visual representations of key pathways.

Chemical Properties of Ribavirin

Ribavirin is a synthetic nucleoside analog with broad-spectrum antiviral activity. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	References
Chemical Name	1-β-D-ribofuranosyl-1H-1,2,4-triazole-3-carboxamide	[1][2]
CAS Number	36791-04-5	[1][2]
Molecular Formula	C ₈ H ₁₂ N ₄ O ₅	[1][2]
Molecular Weight	244.21 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	166-168 °C or 174-176 °C (polymorphic forms)	[4]
Solubility	Freely soluble in water; slightly soluble in ethanol; soluble in DMSO and DMF.	[1][5]
pKa (Strongest Acidic)	11.88	[6]
pKa (Strongest Basic)	-1.2	[6]

Stability Profile of Ribavirin

The stability of Ribavirin is a critical factor in its formulation, storage, and therapeutic efficacy. This section details its stability under various conditions and its degradation pathways.

Stability Under Different Storage Conditions

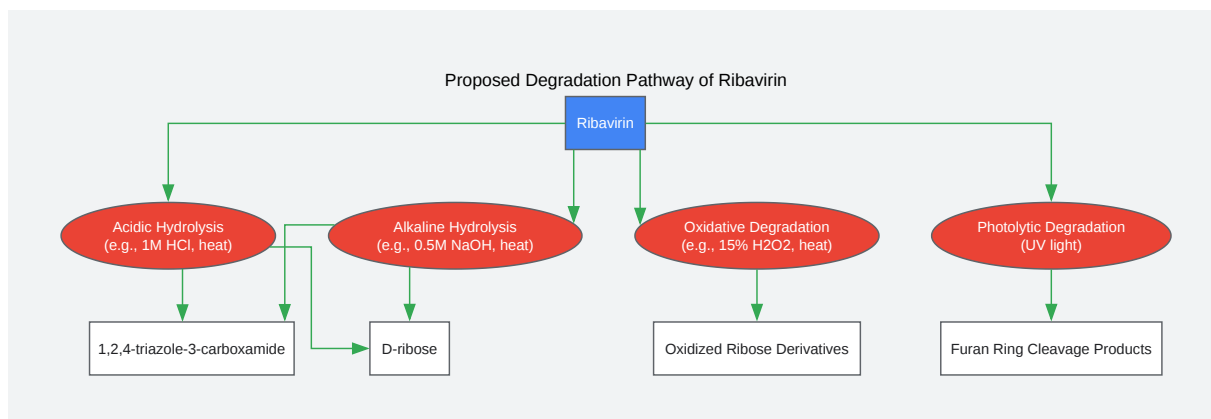
Studies have shown that Ribavirin exhibits good stability under controlled conditions.

Storage Condition	Observation	References
Solid State (GMP)	Store in a cool, well-ventilated place in tightly closed containers. Avoid heat, flames, sparks, and strong oxidizing agents.	[7] [8]
Solution (-20°C, Frozen)	Physically and chemically stable for at least 45 days. Precipitation may occur upon thawing but redissolves.	[9]
Solution (2-8°C, Refrigerated)	Chemically stable for at least 28-45 days.	[9] [10]
Solution (Room Temperature)	Physically and chemically stable for at least 45 days.	[9]
Reconstituted Inhalation Solution	Stable for 24 hours at room temperature (20-30 °C).	[4]

Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the intrinsic stability of a drug substance. Ribavirin has been shown to be susceptible to degradation under acidic, alkaline, oxidative, and photolytic conditions.[\[1\]](#)[\[11\]](#)

The primary degradation pathways of Ribavirin involve the cleavage of the C-N bond between the triazole and ribose moieties, splitting of the furan ring, and oxidation of the hydroxyl groups.[\[12\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

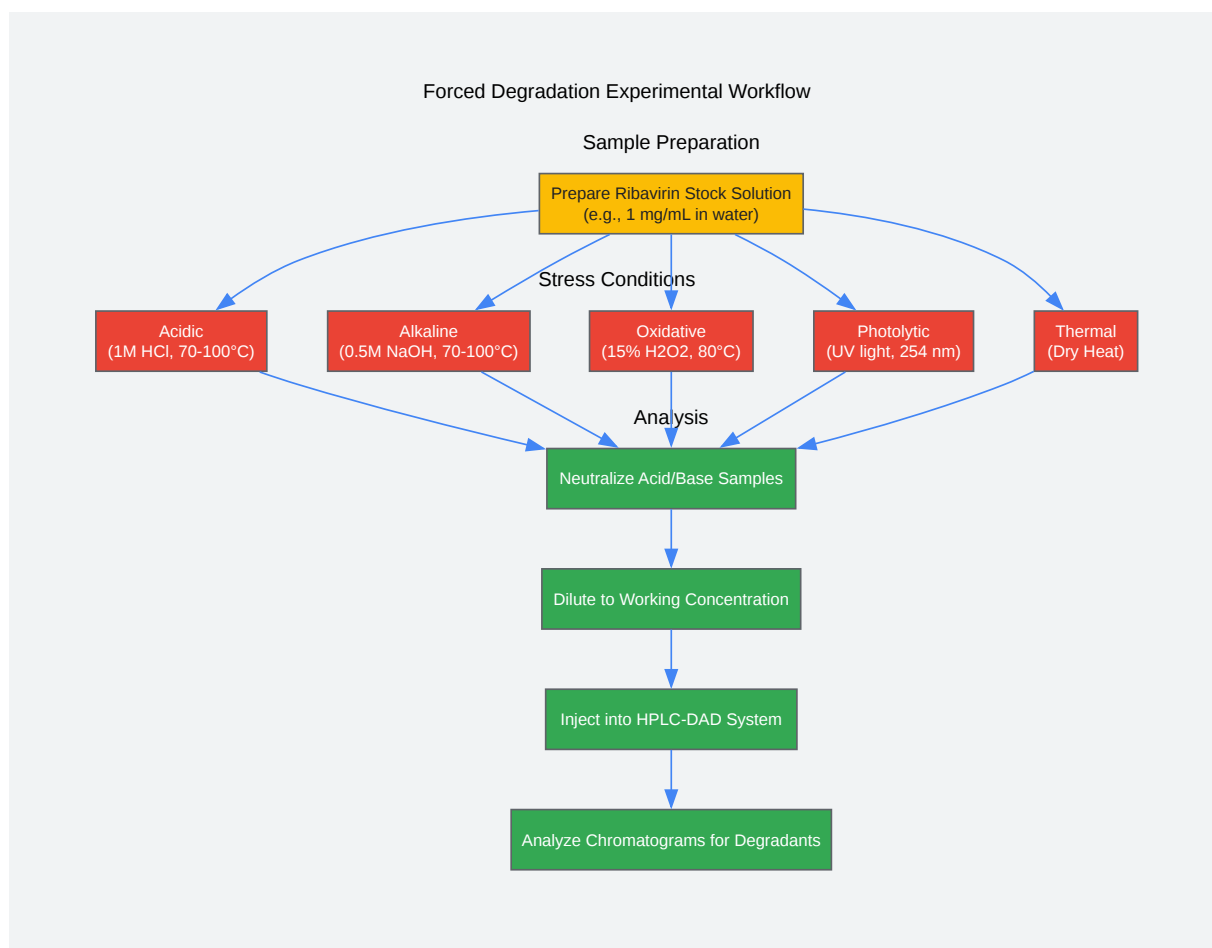
Caption: Proposed degradation pathways of Ribavirin under various stress conditions.

Experimental Protocols

This section outlines the methodologies for key experiments cited in this guide.

Forced Degradation Experimental Workflow

The following workflow is a general representation of a forced degradation study for Ribavirin.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for conducting forced degradation studies on Ribavirin.

Detailed Methodologies for Forced Degradation Studies

The following protocols are based on published stability-indicating methods.^[1]

3.2.1. Acidic Degradation:

- Transfer 1 mg of Ribavirin from a stock solution to a reaction vessel.
- Add 5.0 mL of 1.0 M hydrochloric acid.
- Heat the solution in a thermostatically controlled water bath at temperatures ranging from 70-100°C for 10-60 minutes.
- After the specified time, cool the solution and neutralize it to pH 7.0.
- Dilute the solution to a suitable concentration with the mobile phase for HPLC analysis.

3.2.2. Alkaline Degradation:

- Transfer 1 mg of Ribavirin from a stock solution to a reaction vessel.
- Add 5.0 mL of 0.5 M sodium hydroxide.
- Heat the solution in a thermostatically controlled water bath at temperatures ranging from 70-100°C for 5-20 minutes.
- After the specified time, cool the solution and neutralize it to pH 7.0.
- Dilute the solution to a suitable concentration with the mobile phase for HPLC analysis.

3.2.3. Oxidative Degradation:

- Transfer 1 mg of Ribavirin from a stock solution to a reaction vessel.
- Add 5.0 mL of 15% hydrogen peroxide.
- Heat the solution in a thermostatically controlled water bath at 80°C for 10-90 minutes.
- After the specified time, cool the solution.
- Dilute the solution to a suitable concentration with the mobile phase for HPLC analysis.

3.2.4. Photolytic Degradation:

- Transfer 1 mg of Ribavirin from a stock solution into a quartz flask.
- Add 5.0 mL of either methanol or water.
- Expose the solution to a UV lamp at a wavelength of 254 nm for up to 48 hours.
- A control sample should be kept in the dark under the same conditions.
- Dilute the solution to a suitable concentration with the mobile phase for HPLC analysis.

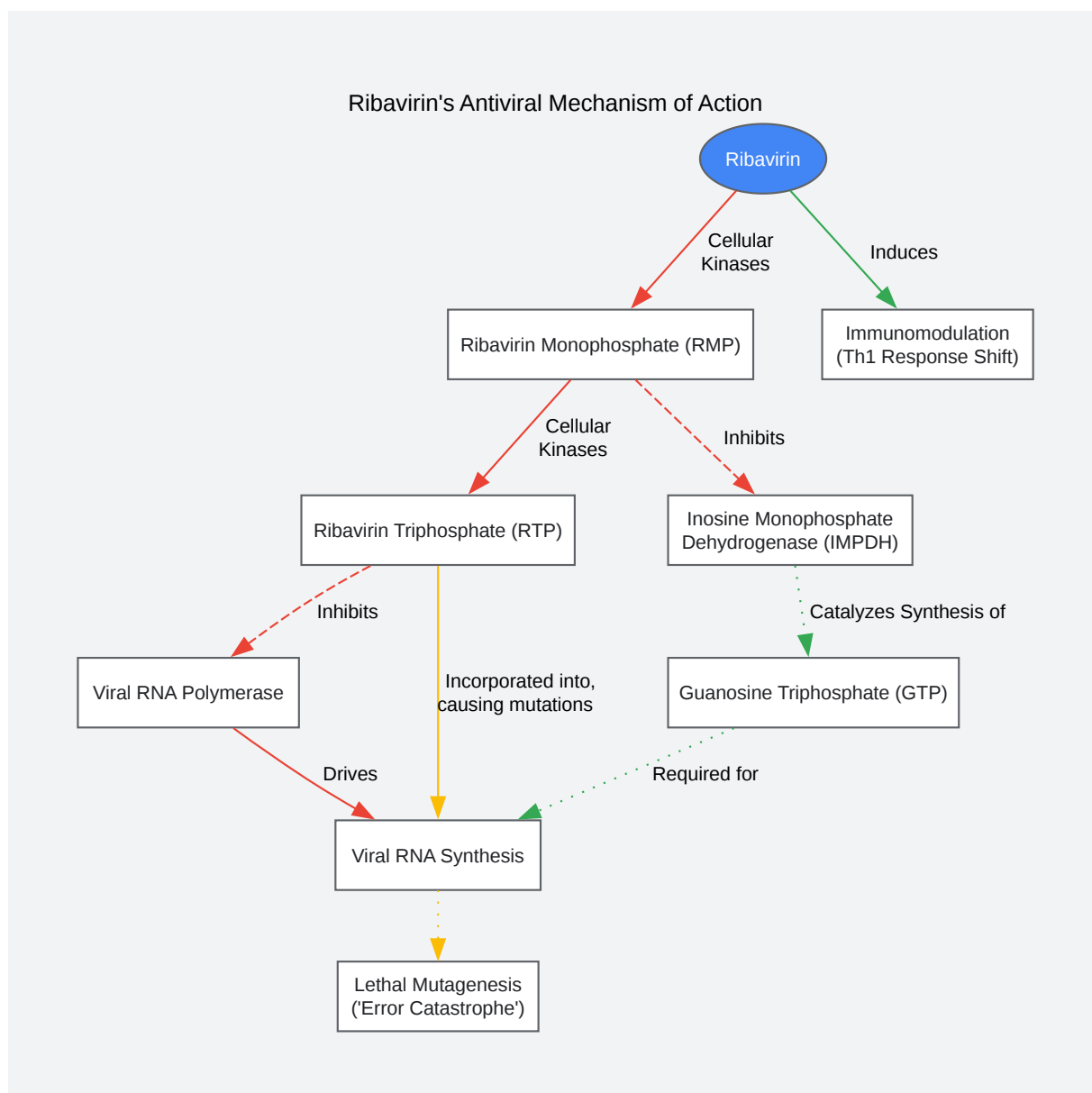
Stability-Indicating HPLC-DAD Method

A validated stability-indicating High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD) method is crucial for separating and quantifying Ribavirin from its degradation products.

Parameter	Condition	References
Column	ODS C18 (250 x 4.6 mm, 5 μ m)	[1]
Mobile Phase	0.02 M Potassium Dihydrogen Phosphate	[1]
Flow Rate	1.0 mL/min	[1]
Detection	207 nm (UV)	[1][14]
Temperature	Ambient	[1]
Internal Standard	Pyridoxine Hydrochloride	[1]

Mechanism of Action: Signaling Pathway Involvement

Ribavirin's antiviral effect is multifaceted, primarily involving the inhibition of inosine monophosphate dehydrogenase (IMPDH) and the induction of lethal mutagenesis in viral RNA.

[\[6\]](#)[\[15\]](#)[\[16\]](#)[Click to download full resolution via product page](#)

Caption: The multifaceted mechanism of action of Ribavirin, including IMPDH inhibition and lethal mutagenesis.

This guide provides a foundational understanding of the chemical properties and stability of GMP-grade Ribavirin. For further detailed information, it is recommended to consult the referenced literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Ribavirin | C₈H₁₂N₄O₅ | CID 37542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. go.drugbank.com [go.drugbank.com]
- 7. merck.com [merck.com]
- 8. msd.com [msd.com]
- 9. Stability of Ribavirin for Inhalation Packaged in Syringes or Glass Vials when Stored Frozen, Refrigerated, and at Room Temperature - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Stability of extemporaneous oral ribavirin liquid preparation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. The photolytic behavior of COVID-19 antivirals ribavirin in natural waters and the increased environmental risk - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Improved HPLC method for the determination of ribavirin concentration in red blood cells and its application in patients with COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]

- 15. news-medical.net [news-medical.net]
- 16. Mechanism of Action of Ribavirin in the Treatment of Chronic Hepatitis C - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ribavirin (GMP): A Comprehensive Technical Guide to its Chemical Properties and Stability Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237811#ribavirin-gmp-chemical-properties-and-stability-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com